

Application Notes and Protocols for Leustroductsin C Treatment in Primary Cell Lines

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Compound of Interest

Compound Name: *Leustroductsin C*

Cat. No.: *B15574867*

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Introduction

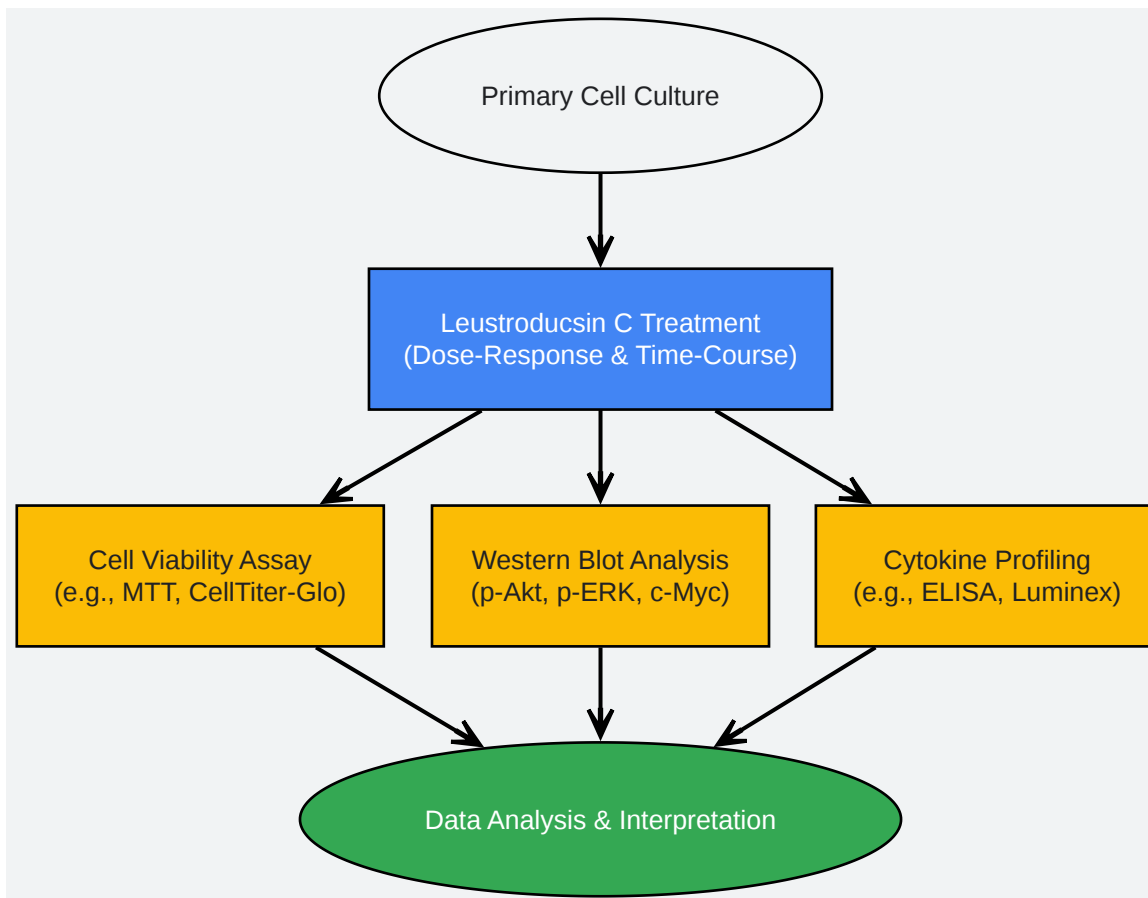
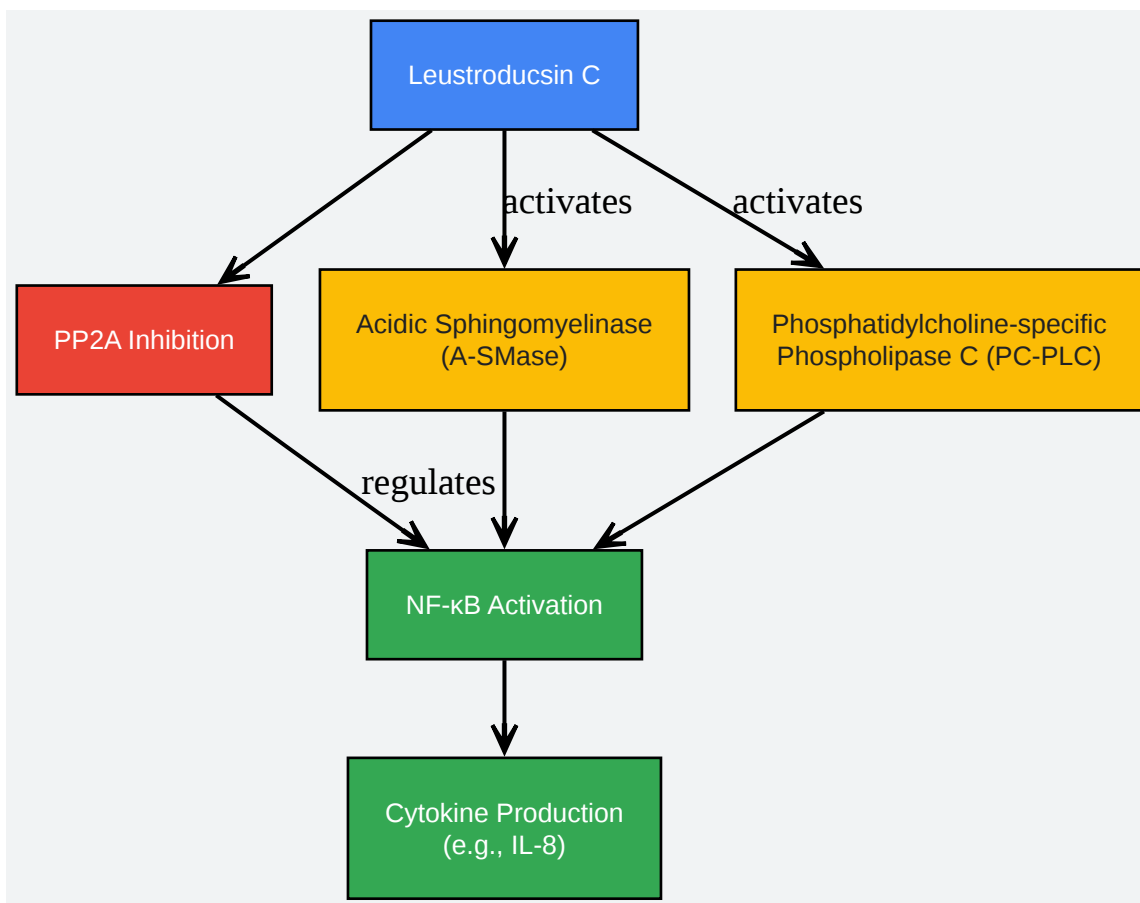
Leustroductsins are a family of natural products isolated from *Streptomyces platensis*, belonging to the phoslactomycin family of compounds.^{[1][2]} These molecules, including **Leustroductsin C**, are recognized for their potent and selective inhibition of protein serine/threonine phosphatase 2A (PP2A), a critical enzyme involved in cellular processes such as growth, signaling, and apoptosis.^{[1][2][3]} Due to their biological activities, which include antifungal, antibacterial, and antitumor properties, leustroductsins are of significant interest in biomedical research and drug development.^{[1][2]}

These application notes provide a comprehensive guide for the use of **Leustroductsin C** in primary cell culture experiments. The protocols outlined below are based on best practices for handling primary cells and information derived from studies on the closely related compound, Leustroductsin B, due to the limited availability of specific data for **Leustroductsin C**.

Mechanism of Action

Leustroductsin C exerts its biological effects primarily through the inhibition of Protein Phosphatase 2A (PP2A). PP2A is a major serine/threonine phosphatase that plays a crucial role in regulating various signaling pathways. By inhibiting PP2A, **Leustroductsin C** can modulate the phosphorylation status of numerous substrate proteins, thereby influencing downstream cellular events. For instance, the related compound Leustroductsin B has been shown to activate the NF- κ B signaling pathway.^[1]

Signaling Pathway of Related Leustroductsin B



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